

# Safeguarding Your Research: A Guide to Handling Fura Red AM

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Fura Red AM

Cat. No.: B15139589

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the proper handling and disposal of **Fura Red AM**, a fluorescent indicator used for measuring intracellular calcium. Adherence to these procedures is critical for minimizing risk and ensuring the integrity of your research.

## Personal Protective Equipment and Handling

When working with **Fura Red AM**, which is typically dissolved in anhydrous dimethyl sulfoxide (DMSO), a comprehensive approach to personal protective equipment (PPE) is required. DMSO can facilitate the absorption of other substances through the skin, making stringent PPE use essential.<sup>[1]</sup>

Category	Recommendation	Rationale
Eye Protection	Tight-sealing safety goggles or a face shield.	Protects against splashes of Fura Red AM solution, which can cause eye irritation.[1]
Hand Protection	Chemical-resistant gloves, such as butyl rubber or neoprene.	Standard nitrile gloves can degrade when exposed to DMSO. Butyl rubber or neoprene offer more robust protection.[1][2]
Body Protection	A laboratory coat worn over long-sleeved clothing.	Prevents skin contact with the chemical.
Respiratory Protection	Use in a well-ventilated area, such as a chemical fume hood.	Minimizes the inhalation of any potential aerosols or vapors.[1]

#### Handling Protocol:

- Always handle **Fura Red AM** in a designated area, away from general laboratory traffic.
- Prepare stock solutions of **Fura Red AM** in anhydrous DMSO in a chemical fume hood.[1]
- Avoid creating dust if handling the solid form.
- After handling, wash hands thoroughly with soap and water.

## Storage and Disposal Procedures

Proper storage and disposal are critical for maintaining the stability of **Fura Red AM** and ensuring the safety of laboratory personnel and the environment.

Aspect	Procedure
Storage	Store Fura Red AM, both in solid form and as a DMSO stock solution, at -20°C and protected from light. <sup>[2]</sup> Aliquot stock solutions to avoid repeated freeze-thaw cycles.
Disposal of Unused Product and Contaminated Materials	Dispose of as chemical waste through your institution's Environmental Health and Safety (EHS) office. Do not pour down the drain. <sup>[3]</sup> Collect all contaminated materials (e.g., pipette tips, gloves, paper towels) in a designated, sealed container for chemical waste pickup.
Spill Cleanup	For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for chemical waste disposal. <sup>[3]</sup> For larger spills, evacuate the area and contact your institution's EHS office.

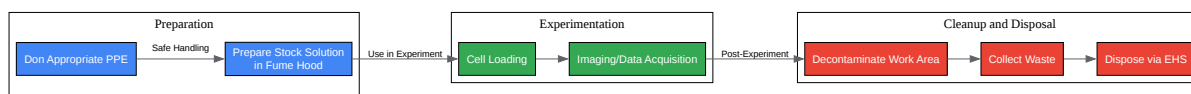
## Emergency Exposure Plan

In the event of accidental exposure to **Fura Red AM**, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Measures
Skin Contact	Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

## Experimental Workflow for Safe Handling

The following diagram illustrates the key steps for safely handling **Fura Red AM**, from preparation to disposal.



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*Safe handling workflow for **Fura Red AM**.*

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## References

- 1. nbinnno.com [nbinnno.com]
- 2. uwaterloo.ca [uwaterloo.ca]
- 3. depts.washington.edu [depts.washington.edu]
- To cite this document: BenchChem. [Safeguarding Your Research: A Guide to Handling Fura Red AM]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15139589#personal-protective-equipment-for-handling-fura-red-am]

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